

Application Notes: Bromocresol Green for Measuring Microbial Growth and Metabolism

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromocresol green (sodium salt)

Cat. No.: B10823021

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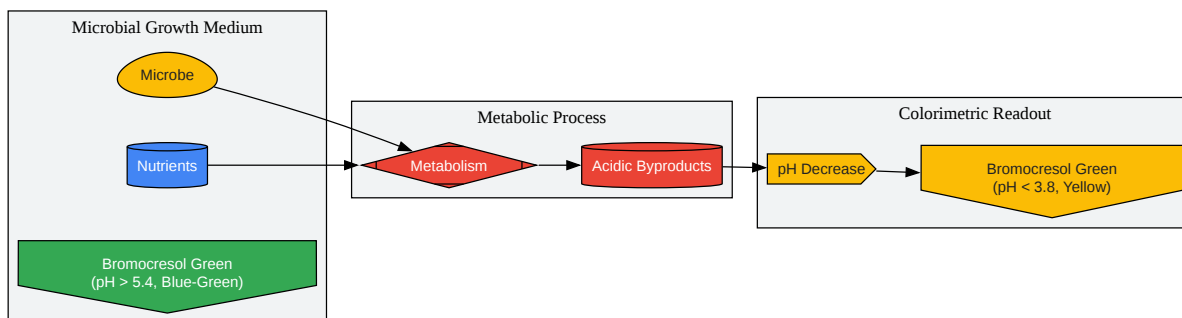
For Researchers, Scientists, and Drug Development Professionals

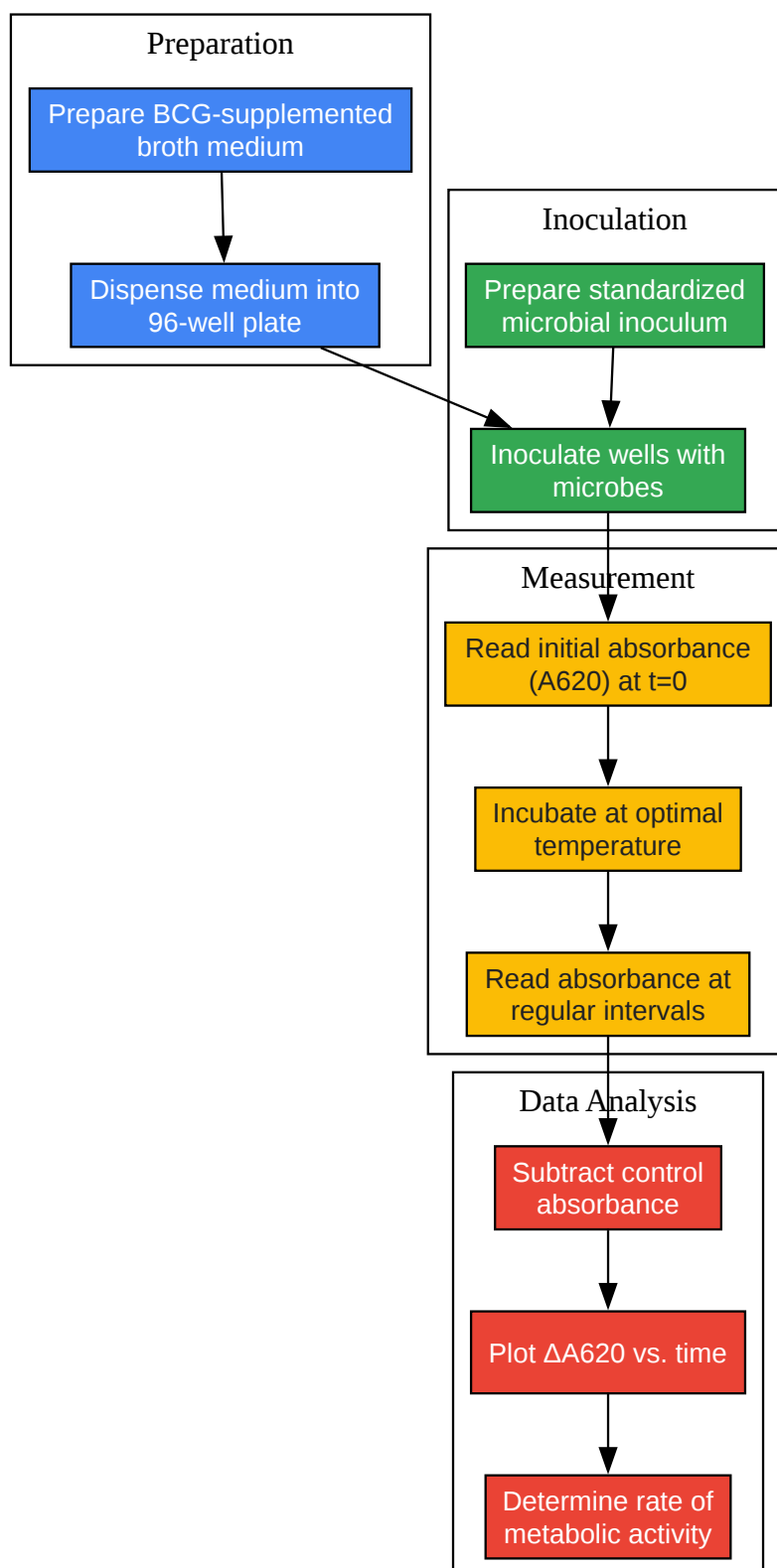
Introduction

Bromocresol green (BCG) is a triphenylmethane dye that serves as a pH indicator, widely utilized in microbiological applications to monitor microbial growth and metabolic activity.^[1] Its distinct color change in response to pH variations makes it a valuable tool for a rapid, visual assessment of metabolic processes that lead to the production of acidic or alkaline byproducts. This colorimetric method is adaptable for both qualitative and quantitative analyses in various formats, including broth cultures and agar plates.

Principle of the Assay

The utility of bromocresol green in microbiological assays is based on its pH-sensitive color change. The dye exhibits a distinct color transition from yellow at a pH below 3.8 to blue-green at a pH above 5.4.^{[2][3]} In a typical microbial growth medium with a starting pH in the neutral to slightly alkaline range, BCG will impart a green or blue-green color. As microbes grow and metabolize substrates in the medium, they often produce acidic end products, such as lactic acid or acetic acid. This metabolic activity lowers the pH of the medium. When the pH drops into the transition range of the BCG indicator, the color of the medium will change from blue-green to green and eventually to yellow, providing a visual indication of microbial growth and metabolism. Conversely, microbial metabolism that consumes acidic substrates or produces alkaline compounds will result in a shift towards a bluer color.





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- To cite this document: BenchChem. [Application Notes: Bromocresol Green for Measuring Microbial Growth and Metabolism]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10823021#bromocresol-green-for-measuring-microbial-growth-and-metabolism]

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